

# 5-Chloro-2-hydroxypyrazine melting point and boiling point

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Chloro-2-hydroxypyrazine

Cat. No.: B1368392

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An In-Depth Technical Guide to the Physicochemical Properties of **5-Chloro-2-hydroxypyrazine**

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth information on the core physicochemical properties of **5-Chloro-2-hydroxypyrazine**. With a focus on scientific integrity and practical application, this document elucidates not just the "what" but the "why" behind the data, grounding it in established experimental principles.

## Introduction: The Significance of 5-Chloro-2-hydroxypyrazine

**5-Chloro-2-hydroxypyrazine** (CAS No: 89180-45-0) is a heterocyclic organic compound belonging to the pyrazine family.<sup>[1][2][3]</sup> Pyrazines are a class of aromatic compounds that are of significant interest in medicinal chemistry due to their presence in numerous biologically active molecules and FDA-approved drugs.<sup>[4][5]</sup> The incorporation of a chlorine atom and a hydroxyl group into the pyrazine ring creates a versatile chemical scaffold. The chlorine atom, a common halogen in pharmaceuticals, can modulate a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.<sup>[4][5]</sup>

Understanding the fundamental physicochemical properties of this compound, such as its melting and boiling points, is a critical first step in its application as a building block in drug discovery and development.[6] These parameters dictate storage conditions, reaction kinetics, purification strategies, and formulation development.

## Core Physicochemical & Structural Data

The intrinsic properties of **5-Chloro-2-hydroxypyrazine** are foundational to its handling, reactivity, and application in synthesis. The data presented below has been consolidated from verified chemical data sources.

Property	Value	Source(s)
CAS Number	89180-45-0	[1][2][7][8]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClN <sub>2</sub> O	[1][2][3][7]
Molecular Weight	130.53 g/mol	[7][9]
IUPAC Name	5-chloropyrazin-2-ol	[8]
Synonyms	5-Chloropyrazin-2(1H)-one, 2-hydroxy-5-chloropyrazine	[2][3][7]
Appearance	Yellow powder	[10]
Melting Point	138-140 °C	[7][10]
Boiling Point	Not experimentally determined (Predicted: >240 °C)	[11]
Density	1.55 ± 0.1 g/cm <sup>3</sup> (Predicted)	[7][10]

## Experimental Determination of Physicochemical Properties

The trustworthiness of physicochemical data hinges on the robustness of the experimental methods used for its determination. The protocols described below represent standard, self-validating systems for characterizing crystalline organic compounds.

## Melting Point Determination: A Protocol Grounded in Thermodynamics

The melting point is a definitive characteristic of a pure crystalline solid. The narrow range of 138-140 °C for **5-Chloro-2-hydroxypyrazine** suggests a high degree of purity.<sup>[7][10]</sup> The choice of a capillary-based method, such as the one described here, is standard practice due to its accuracy, small sample requirement, and controlled heating rate.

### Experimental Protocol: Digital Melting Point Apparatus

- **Sample Preparation:** A small amount of the dry **5-Chloro-2-hydroxypyrazine** powder is finely crushed on a watch glass. A capillary tube, sealed at one end, is tapped into the powder to pack a small sample (2-3 mm in height).
- **Apparatus Setup:** The packed capillary is placed into the heating block of a digital melting point apparatus.
- **Ramp Rate Selection:** A slow ramp rate (e.g., 1-2 °C per minute) is crucial near the expected melting point. A faster rate can be used initially to approach the anticipated range, but slowing the rate ensures thermal equilibrium between the sample and the heating block, preventing erroneously high readings.
- **Observation and Recording:** The initial melting point is recorded as the temperature at which the first liquid drop appears. The final melting point is the temperature at which the entire sample becomes a clear liquid. A narrow range between these two points is indicative of high purity.

## Visualizing the Melting Point Determination Workflow

The following diagram illustrates the logical flow of the melting point determination protocol, emphasizing the critical control points that ensure data integrity.



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- To cite this document: BenchChem. [5-Chloro-2-hydroxypyrazine melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368392#5-chloro-2-hydroxypyrazine-melting-point-and-boiling-point]

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Email: [info@benchchem.com](mailto:info@benchchem.com)